

# Fat Red 7B: A Comprehensive Technical Guide to its Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Sudan Red 7B

CAS No.: 6368-72-5

Cat. No.: B045811

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Fat Red 7B, also known by its synonyms **Sudan Red 7B** and Solvent Red 19, is a synthetic diazo dye belonging to the sudan dye family.<sup>[1]</sup> Its lipophilic nature makes it highly soluble in oils, fats, and nonpolar organic solvents, while being virtually insoluble in water.<sup>[1][2]</sup> This characteristic has led to its widespread use as a colorant in various industrial products, including plastics, inks, waxes, and oils.<sup>[3][4]</sup> In the scientific realm, particularly in biological and pharmaceutical research, Fat Red 7B is a valuable tool for staining lipids, triglycerides, and lipoproteins in histological and cytological preparations.<sup>[5][6]</sup> Its application extends to studies on the disposition and emulsification of lipid-soluble drugs.<sup>[2][7]</sup> This technical guide provides an in-depth overview of the core physical and chemical properties of Fat Red 7B, complete with experimental protocols and graphical representations of its synthesis and application.

## Chemical Identity and Structure

- Chemical Name: N-ethyl-1-[[p-(phenylazo)phenyl]azo]-2-naphthalenamine<sup>[2]</sup>

- Synonyms: **Sudan Red 7B**, Solvent Red 19, C.I. 26050, Fat Red Bluish[1][8][9]
- CAS Number: 6368-72-5[8]
- Molecular Formula: C<sub>24</sub>H<sub>21</sub>N<sub>5</sub>[8]
- Molecular Weight: 379.46 g/mol [8]

## Physicochemical Properties

The physical and chemical characteristics of Fat Red 7B are summarized in the tables below, providing a consolidated view of its key properties.

### Table 1: General Physical Properties

Property	Value	References
Appearance	Dark red to purple or maroon powder/crystals.	[2][7][8]
Melting Point	130-140 °C (with decomposition)	[2][8]
Density	~0.33 g/cm <sup>3</sup> (Bulk Density)	[3][10]
Colour Index Number	26050	[2][11]

### Table 2: Solubility Data

Fat Red 7B's solubility is a defining characteristic, with high solubility in nonpolar solvents and poor solubility in polar solvents.

Solvent	Solubility	References
Water	Insoluble	[1][2]
Ethanol	Soluble	[3][12]
Acetone	Soluble (10 mg/mL)	[11][12]
Benzene	Easily Soluble	[3][12]
Chloroform	Soluble	[7]
Dimethyl Sulfoxide (DMSO)	30 mg/mL	[9]
Dimethylformamide (DMF)	30 mg/mL	[9]
Oils/Fats	Soluble	[1][2]

### Table 3: Spectroscopic Properties

The spectroscopic properties of Fat Red 7B are crucial for its identification and quantification.

Property	Value	References
$\lambda_{\text{max}}$ (Absorption Maximum)	525 nm	[9]
Molar Absorptivity ( $\epsilon$ )	Data not readily available in reviewed literature.	
Appearance in Conc. $\text{H}_2\text{SO}_4$	Blue-green	[3][12]

## Experimental Protocols

This section outlines generalized methodologies for determining key physicochemical properties of azo dyes like Fat Red 7B.

### Determination of Melting Point (Capillary Method)

The melting point of a solid organic compound is a crucial indicator of its purity.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry Fat Red 7B is packed into a capillary tube to a height of 1-2 mm.[13] The sample must be well-packed to ensure even heating.[13]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which heats the sample at a controlled rate.[14]
- **Approximate Melting Point Determination:** A preliminary rapid heating (e.g., 10°C/minute) is performed to determine an approximate melting range.[7][13]
- **Accurate Melting Point Determination:** A fresh sample is heated rapidly to about 15-20°C below the approximate melting point. The heating rate is then reduced to 1-2°C/minute.[7][13]
- **Observation and Recording:** The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.[13][14]

## Determination of Solubility (Qualitative)

This protocol provides a general method for assessing the solubility of Fat Red 7B in various solvents.

Methodology:

- **Sample Preparation:** A small, measured amount of Fat Red 7B (e.g., 25 mg) is placed into a series of test tubes.[10]
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 0.75 mL of water, ethanol, acetone, etc.) is added to each test tube in small portions.[10]
- **Observation:** After each addition, the test tube is vigorously shaken. The degree to which the dye dissolves is observed and recorded (e.g., insoluble, sparingly soluble, soluble).[10] For colored compounds, solubility is indicated by the formation of a colored solution and the absence of solid particles.

## UV-Vis Spectrophotometry for $\lambda_{\max}$ Determination

UV-Vis spectroscopy is used to determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), a key characteristic for dye identification and quantification.

Methodology:

- **Solution Preparation:** A dilute stock solution of Fat Red 7B is prepared in a suitable solvent in which it is highly soluble (e.g., ethanol or acetone) at a known concentration (e.g.,  $5 \times 10^{-5}$  M).[15]
- **Spectrophotometer Setup:** A UV-Vis spectrophotometer is calibrated using a blank sample containing only the solvent.
- **Spectral Scan:** The absorbance of the Fat Red 7B solution is measured over a wavelength range, typically from 200 to 700 nm.[8][15]
- **$\lambda_{\text{max}}$  Determination:** The resulting spectrum is plotted (Absorbance vs. Wavelength), and the wavelength at which the highest absorbance peak occurs is identified as the  $\lambda_{\text{max}}$ . [3]

## Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate the synthesis of Fat Red 7B and a typical experimental workflow for its use in lipid staining.

### Diagram 1: Synthesis of Fat Red 7B

## Step 1: Diazotization of p-aminoazobenzene

p-Aminoazobenzene

NaNO<sub>2</sub>, HCl  
(0-5°C)

Diazotization

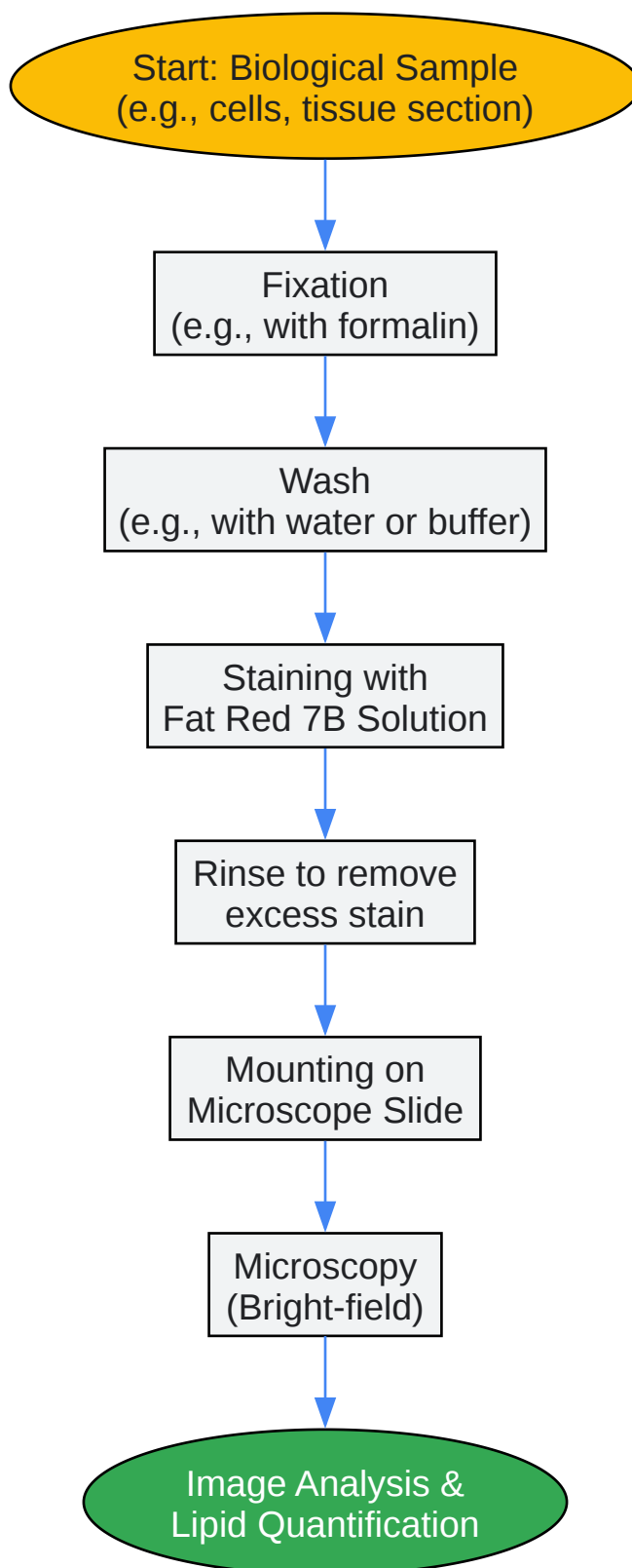
Diazonium Salt Intermediate

## Step 2: Azo Coupling

N-ethyl-2-naphthylamine

Azo Coupling

Fat Red 7B



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. analyticalscience.wiley.com \[analyticalscience.wiley.com\]](https://analyticalscience.wiley.com)
- [2. analysis.rs \[analysis.rs\]](https://analysis.rs)
- [3. uv-visible light absorption spectra of azo dyes molecular structure chromophores disperse red 19 azo dye spectrum dyes dyestuffs chromophore group spectra Doc Brown's chemistry revision notes \[docbrown.info\]](#)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents \[patents.google.com\]](#)
- [6. 2-naphthalenamine, N-ethyl-1-\(\(4-\(phenylazo\)phenyl\)azo\)- - ChemInfo Public \[recherche.chemikalieninfo.de\]](#)
- [7. jan.ucc.nau.edu \[jan.ucc.nau.edu\]](https://jan.ucc.nau.edu)
- [8. azom.com \[azom.com\]](https://azom.com)
- [9. Methods to determine the dye chemistry | PPT \[slideshare.net\]](#)
- [10. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](https://uomustansiriyah.edu.iq)
- [11. Efficient lipid staining in plant material with sudan red 7B or fluoral \[correction of fluoral\] yellow 088 in polyethylene glycol-glycerol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Development of standardized method for the quantification of azo dyes by UV-Vis in binary mixtures - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. employees.oneonta.edu \[employees.oneonta.edu\]](https://employees.oneonta.edu)
- [14. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [15. A detailed UV–Vis spectral investigation of six azo dyes derived from benzoic- and cinnamic acids: experimental and theoretical insight \[comptes-rendus.academie-sciences.fr\]](#)
- To cite this document: BenchChem. [Fat Red 7B: A Comprehensive Technical Guide to its Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b045811/docs#fat-red-7b-a-comprehensive-technical-guide-to-its-physicochemical-properties\]](https://www.benchchem.com/product/b045811/docs#fat-red-7b-a-comprehensive-technical-guide-to-its-physicochemical-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)